

# Jatrophane 2: A Technical Guide to its Natural Sources and Isolation

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## Compound of Interest

Compound Name: **Jatrophane 2**

Cat. No.: **B8260490**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural sources and isolation protocols for **Jatrophane 2**, a jatrophane diterpene polyester. The information is curated for professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Natural Sources of Jatrophane 2 and Related Diterpenes

**Jatrophane 2** is a naturally occurring diterpene polyester that has been isolated from *Euphorbia peplus* Linn., a plant belonging to the Euphorbiaceae family.<sup>[1]</sup> The Euphorbiaceae family is a well-known and rich source of a wide variety of structurally diverse and biologically active jatrophane diterpenes.<sup>[2][3]</sup>

Species from the *Euphorbia* and *Jatropha* genera are particularly prominent sources of these compounds. Notable species from which jatrophane diterpenes have been isolated include:

- *Euphorbia peplus*<sup>[1][4]</sup>
- *Euphorbia portlandica*
- *Euphorbia segetalis*
- *Euphorbia dendroides*

- *Euphorbia sororia*
- *Euphorbia platyphyllos*
- *Euphorbia nicaeensis*
- *Euphorbia taurinensis*
- *Jatropha curcas*

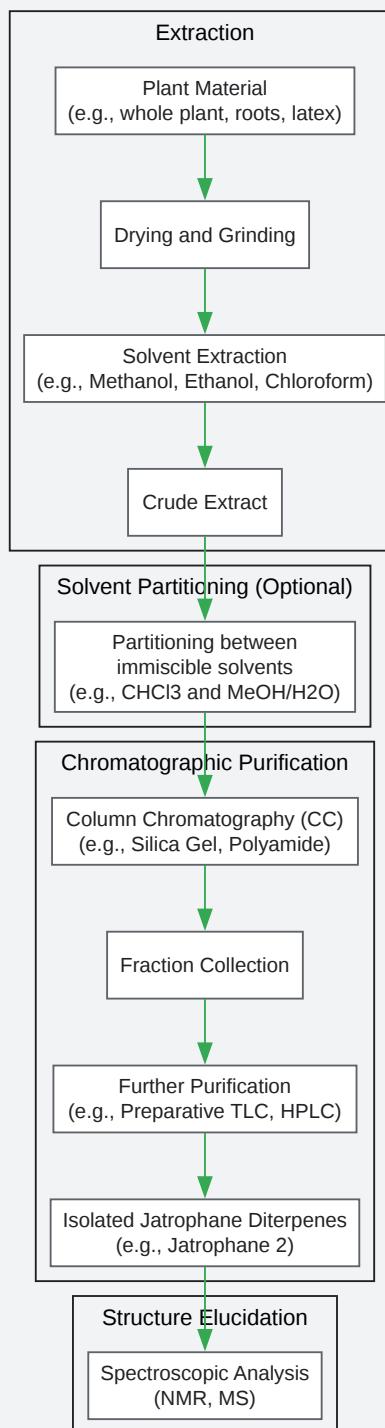
These compounds are typically found in various parts of the plant, including the whole plant, roots, and latex.

## Isolation Methodologies

The isolation of **Jatrophane 2** and other jatrophane diterpenes from their natural sources is a multi-step process involving extraction followed by various chromatographic techniques. The general workflow is outlined below.

## General Experimental Workflow for Jatrophane Isolation

## General Workflow for the Isolation of Jatrophane Diterpenes

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## References

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